

physical and chemical properties of (4-Methylmorpholin-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-Methylmorpholin-3-yl)methanol

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Technical Guide: (4-Methylmorpholin-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **(4-Methylmorpholin-3-yl)methanol**, a substituted morpholine derivative of interest in synthetic and medicinal chemistry. Due to its chiral nature and the presence of reactive functional groups, this compound serves as a valuable building block in the synthesis of more complex molecules. This document summarizes its physicochemical properties, details a known synthetic protocol, and provides logical and workflow diagrams to illustrate key aspects of its chemistry and handling.

Core Physical and Chemical Properties

(4-Methylmorpholin-3-yl)methanol is a chiral molecule existing as (R) and (S) enantiomers. The information presented here pertains to the racemic mixture unless otherwise specified. It is a colorless to yellow oil at room temperature.^[1]

Quantitative Physicochemical Data

A summary of the available quantitative data for **(4-Methylmorpholin-3-yl)methanol** is presented in Table 1. It is important to note that much of the publicly available data is predicted rather than experimentally determined.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₂	[2]
Molecular Weight	131.17 g/mol	[3]
Predicted Boiling Point	201.1 ± 15.0 °C	ChemicalBook
Predicted Density	1.031 ± 0.06 g/cm ³	ChemicalBook
Predicted pKa	14.85 ± 0.10	ChemicalBook
Predicted XlogP	-0.7	[2]

Note: The hydrochloride salt of the (3R)-enantiomer has a molecular weight of 167.63 g/mol .[4]

Qualitative Properties

Property	Observation	Source
Appearance	Colorless to light yellow liquid/yellow oil	[1]
Stereochemistry	Exists as (R) and (S) enantiomers	

Experimental Protocols

Synthesis of (4-Methylmorpholin-3-yl)methanol

A common synthetic route to **(4-Methylmorpholin-3-yl)methanol** involves the reductive amination of morpholin-3-ylmethanol.[1]

Materials:

- morpholin-3-ylmethanol (0.540 g, 4.6 mmol)
- Methanol (20 mL)
- Formaldehyde (1.86 g, 23 mmol, 37% aqueous solution)

- Palladium on carbon (Pd/C) catalyst (0.200 g)
- Hydrogen gas (H₂)
- Diatomaceous earth
- Dichloromethane (DCM)
- Silica gel

Procedure:

- To a solution of morpholin-3-ylmethanol (0.540 g, 4.6 mmol) in methanol (20 mL), add formaldehyde (1.86 g, 23 mmol, 37% aqueous solution) and palladium on carbon catalyst (0.200 g).^[1]
- Stir the reaction mixture overnight at room temperature under a hydrogen atmosphere (1.0 atm).^[1]
- Upon completion of the reaction, remove the catalyst by filtration through a pad of diatomaceous earth.^[1]
- Concentrate the filtrate under reduced pressure.^[1]
- Purify the residue by silica gel column chromatography using a methanol:dichloromethane (1:15) eluent to afford **(4-methylmorpholin-3-yl)methanol** as a yellow oil (0.130 g, 22% yield).^[1]

Proposed Protocol for Spectroscopic Analysis

Experimental spectral data for **(4-Methylmorpholin-3-yl)methanol** is not readily available in the reviewed literature. The following are standard protocols for obtaining this crucial characterization data.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Prepare a sample by dissolving approximately 10-20 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl₃, D₂O, or DMSO-d₆).

- Acquire ^1H and ^{13}C NMR spectra using a standard NMR spectrometer (e.g., 300 or 400 MHz).
- Process the spectra to identify chemical shifts, coupling constants, and integration values to confirm the molecular structure.

Infrared (IR) Spectroscopy:

- Obtain the IR spectrum of the neat liquid compound using a Fourier-Transform Infrared (FT-IR) spectrometer equipped with an attenuated total reflectance (ATR) accessory.
- Analyze the spectrum for characteristic absorption bands corresponding to the functional groups present (e.g., O-H stretch of the alcohol, C-N stretch of the amine, and C-O stretch of the ether).

Mass Spectrometry (MS):

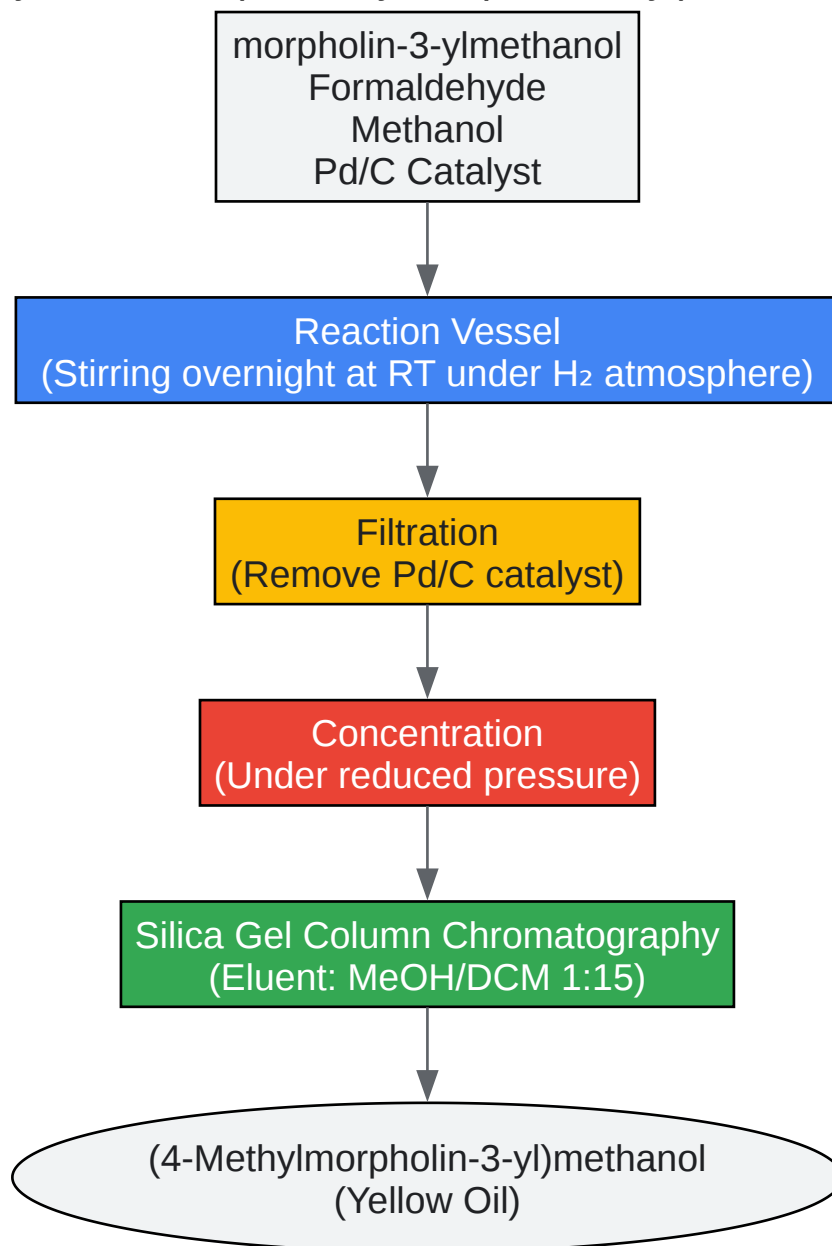
- Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile).
- Introduce the sample into a mass spectrometer using an appropriate ionization technique, such as electrospray ionization (ESI).
- Obtain the mass spectrum to determine the molecular weight of the compound and analyze its fragmentation pattern to further confirm the structure.

Visualizations

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **(4-Methylmorpholin-3-yl)methanol**.

Synthesis of (4-Methylmorpholin-3-yl)methanol

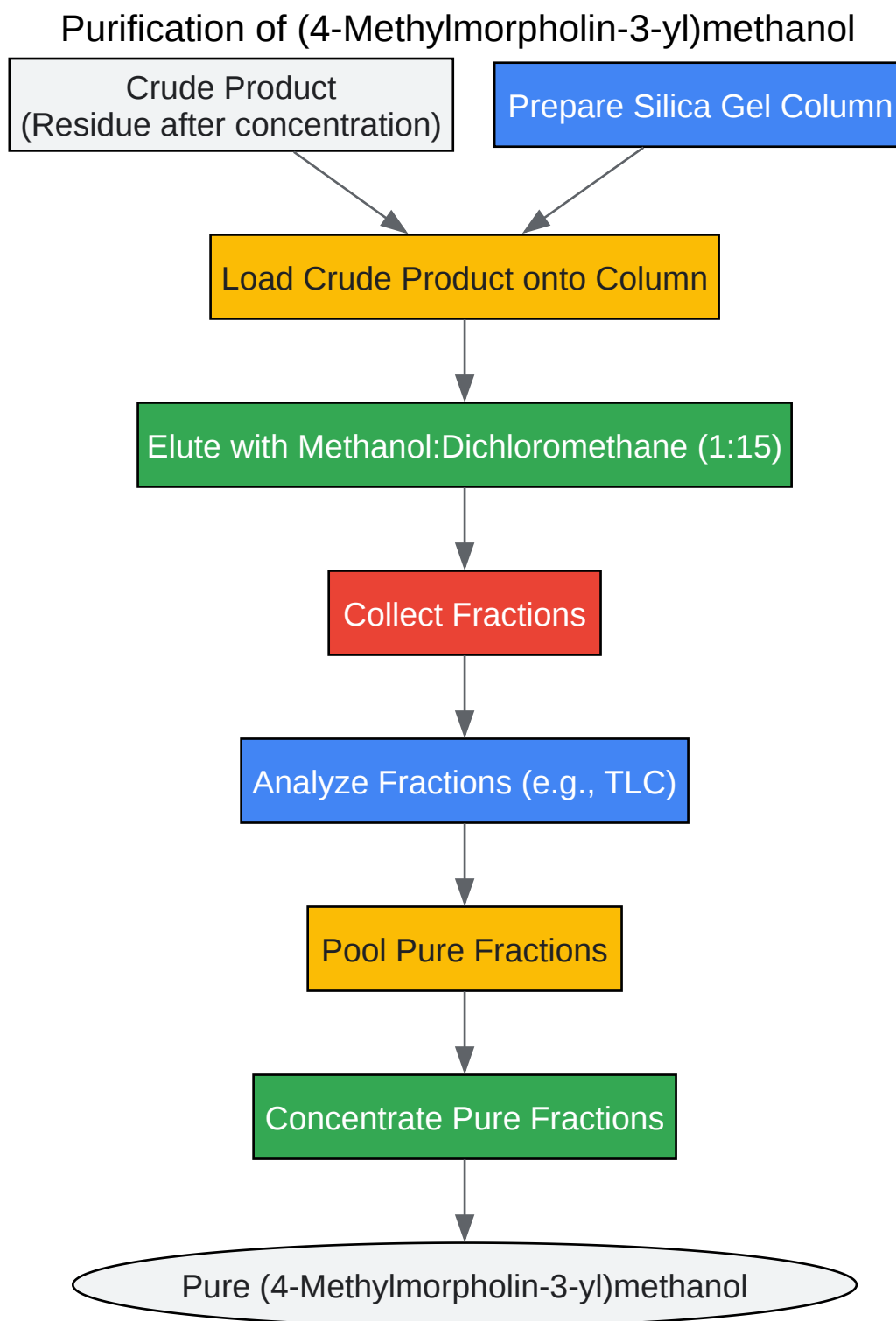


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Caption: Workflow for the synthesis of **(4-Methylmorpholin-3-yl)methanol**.

Purification Workflow

This diagram details the purification process for isolating **(4-Methylmorpholin-3-yl)methanol**.

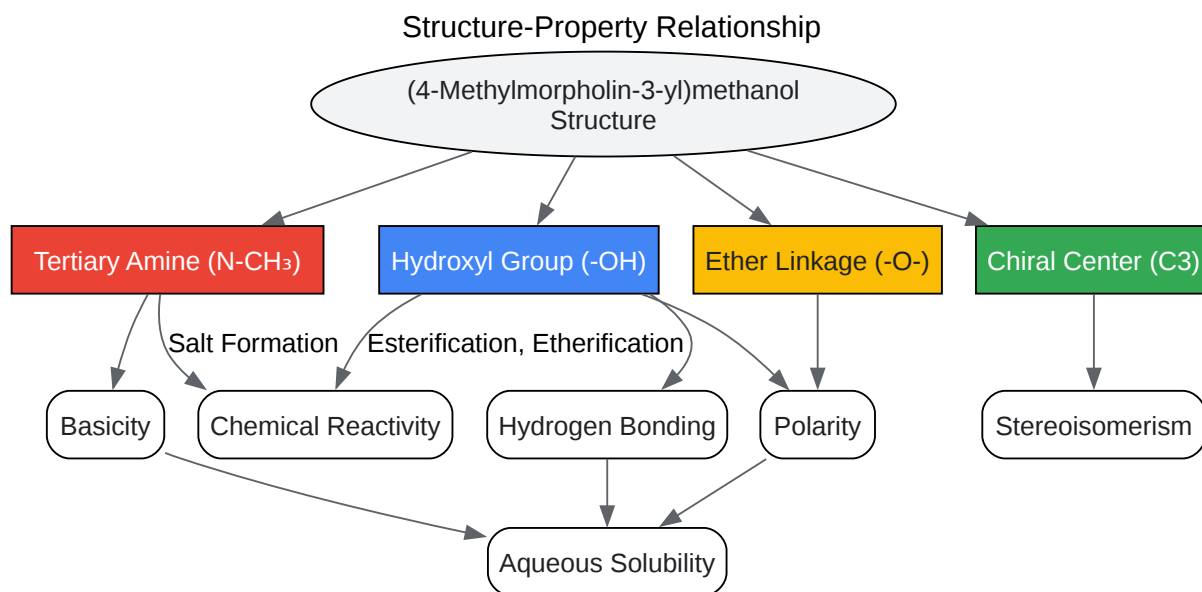


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Caption: Step-by-step purification workflow.

Structure-Property Relationship

The following diagram illustrates the logical relationship between the structural features of **(4-Methylmorpholin-3-yl)methanol** and its expected physicochemical properties.



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Caption: Influence of functional groups on properties.

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- To cite this document: BenchChem. [physical and chemical properties of (4-Methylmorpholin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290380#physical-and-chemical-properties-of-4-methylmorpholin-3-yl-methanol]

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